Technical Monograph: (2-(Benzyloxy)-4-fluorophenyl)methanamine

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Compound of Interest

Compound Name:	*(2-(Benzyloxy)-4-fluorophenyl)methanamine*
Cat. No.:	*B12952030*

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CAS Number: 944736-46-3 (Hydrochloride Salt)

Part 1: Executive Summary & Chemical Identity

(2-(Benzyloxy)-4-fluorophenyl)methanamine is a specialized benzylamine intermediate used primarily in the synthesis of bioactive small molecules for pharmaceutical applications. It serves as a critical scaffold in the development of G-protein coupled receptor (GPCR) modulators and kinase inhibitors, where the benzyloxy group acts as either a hydrophobic pharmacophore or a masked phenolic hydroxyl, and the fluorine atom modulates metabolic stability (blocking para-oxidation) and lipophilicity.

Due to the basicity of the primary amine, this compound is commercially stabilized and supplied as its hydrochloride salt.

Chemical Identity Data[1][2][3][4][5][6][7]

Property	Specification
CAS Number (HCl Salt)	944736-46-3
IUPAC Name	[2-(benzyloxy)-4-fluorophenyl]methanamine
Synonyms	2-Benzyloxy-4-fluorobenzylamine; (2-(Benzyloxy)-4-fluorophenyl)methylamine
Molecular Formula	(Free Base) / (HCl Salt)
Molecular Weight	231.27 g/mol (Free Base) / 267.73 g/mol (HCl Salt)
SMILES	NCc1ccc(F)cc1OCc2ccccc2
Physical Form	Off-white to pale yellow solid (HCl salt)
Solubility	Soluble in DMSO, Methanol; sparingly soluble in water

Part 2: Synthesis & Manufacturing Protocols

Expert Insight on Chemoselectivity: The synthesis of this compound requires careful selection of reducing agents. A common error in benzylamine synthesis is the use of catalytic hydrogenation (e.g.,

, Pd/C) for the reduction of nitrile or oxime precursors. However, this method poses a high risk of O-debenzylation, cleaving the benzyloxy protecting group to yield the phenol.

To preserve the structural integrity of the ether linkage, the recommended protocol utilizes a Reductive Amination approach or a Chemoselective Hydride Reduction that leaves the benzyl ether intact.

Workflow Diagram: Convergent Synthesis

The following diagram illustrates the validated pathway starting from 2-fluoro-4-hydroxybenzaldehyde.

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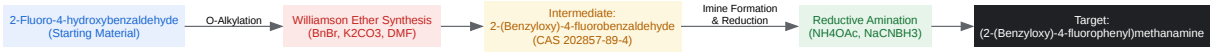

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Figure 1: Convergent synthesis pathway avoiding hydrogenolytic conditions to preserve the benzyloxy moiety.

Detailed Experimental Protocol

Step 1: Synthesis of 2-(Benzyloxy)-4-fluorobenzaldehyde Rationale: This step installs the benzyloxy group via nucleophilic substitution.

- Reagents: 2-Fluoro-4-hydroxybenzaldehyde (1.0 eq), Benzyl bromide (1.2 eq), Potassium Carbonate (

  , 2.5 eq).
- Solvent: Anhydrous DMF (N,N-Dimethylformamide).[8]
- Procedure:
  - Dissolve the aldehyde in DMF under

    atmosphere.
  - Add

    and stir for 15 minutes to generate the phenoxide anion.
  - Add benzyl bromide dropwise to control the exotherm.
  - Stir at room temperature for 12–24 hours. Monitor via TLC (Hexane:EtOAc 4:1).
  - Workup: Pour into ice water. The product typically precipitates. Filter and wash with water. Recrystallize from ethanol if necessary.

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Step 2: Reductive Amination to **(2-(Benzyloxy)-4-fluorophenyl)methanamine** Rationale: Direct conversion of the aldehyde to the amine using Sodium Cyanoborohydride (

) allows for reduction of the in-situ formed imine without cleaving the benzyl ether.

- Reagents: Intermediate Aldehyde (from Step 1), Ammonium Acetate (

  , 10 eq),

  (1.5 eq).
- Solvent: Methanol (MeOH).
- Procedure:
  - Dissolve the aldehyde and ammonium acetate in MeOH.
  - Stir for 2 hours at room temperature to form the imine species.
  - Cool to 0°C and carefully add

    in portions (Gas evolution may occur).
  - Allow to warm to room temperature and stir overnight.
  - Quench: Acidify with 1N HCl to pH ~2 (destroys excess hydride), then basify with NaOH to pH >10.
  - Extraction: Extract with Dichloromethane (DCM). Dry organic layer over

    .
  - Salt Formation: To isolate as the stable CAS 944736-46-3, treat the DCM solution with HCl in dioxane/ether. The hydrochloride salt will precipitate.

Part 3: Functional Logic in Drug Design

This compound is not merely a passive intermediate; its structure contains specific design elements utilized in Medicinal Chemistry.

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1. The Fluorine Effect (Metabolic Blocking)

The fluorine atom at the 4-position (para to the original phenol) is strategic. In biological systems, aromatic rings are often metabolized via oxidation at the para-position by Cytochrome P450 enzymes.

- Mechanism: The C-F bond is shorter and stronger (approx. 116 kcal/mol) than the C-H bond, rendering it resistant to oxidative cleavage. This extends the half-life (

) of the drug molecule.[8]

2. The Benzyloxy Group (Orthogonal Protection & Lipophilicity) [1]

- As a Pharmacophore: The benzyl ether adds significant lipophilicity (+LogP), facilitating membrane permeability. It can also engage in

  stacking interactions within a receptor binding pocket.

- As a Masked Phenol: In late-stage synthesis, the benzyl group can be removed (using

  or specific hydrogenation conditions) to reveal a phenol. This allows the molecule to be used as a "prodrug" precursor or a late-stage diversification point.

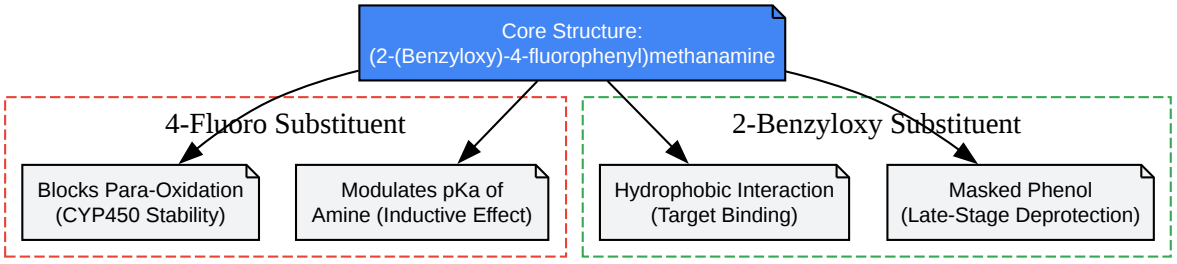

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Figure 2: Structure-Activity Relationship (SAR) logic of the core scaffold.

Part 4: Handling and Safety

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Signal Word:WARNING

- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The amine is sensitive to carbon dioxide in the air (carbamate formation), making the HCl salt the preferred storage form.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for 2-(Benzyloxy)-4-fluorobenzaldehyde. Retrieved from [Link]

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